Structural Elucidation & Shift Analysis: 3-(Methylsulfanyl)-2-nitrobenzoic Acid[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*3-(Methylsulfanyl)-2-nitrobenzoic acid*
CAS No.:	*1548867-26-0*
Cat. No.:	*B1430542*

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Executive Summary & Structural Context

Compound: **3-(Methylsulfanyl)-2-nitrobenzoic acid** (CAS: 70966-86-6) Molecular Formula: $C_8H_7NO_4S$ Key Challenge: The 1,2,3-trisubstitution pattern creates significant steric strain between the carboxylic acid (C1), the nitro group (C2), and the methylsulfanyl group (C3).[1][2] This forces the nitro group out of planarity with the benzene ring, dampening its resonance electron-withdrawing capacity and subtly altering chemical shifts compared to planar analogs.

This guide provides a comparative analysis of expected

C NMR shifts, grounded in experimental data of structural analogs and substituent chemical shift (SCS) additivity rules. It is designed to assist in the validation of synthesis intermediates for agrochemicals (e.g., mesotrione analogs) and pharmaceuticals.

Comparative Chemical Shift Analysis

The following table benchmarks the target compound against its direct analog, 3-methyl-2-nitrobenzoic acid, for which experimental data is well-documented. This comparison isolates

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the specific electronic impact of the Sulfur atom (

) versus the Carbon atom (

) at position 3.

Table 1: Comparative C NMR Shift Data (ppm)

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Carbon Position	**Assignment**	Analog (Exp.) **(3-Methyl-2-nitrobenzoic) [1]**	Target (Consensus)**(3-Methylsulfanyl-2-nitrobenzoic)**	Shift Logic ( )
C=O	Carboxyl	166.8	165.5 – 167.0	Minimal change; primarily solvent dependent.[1]
C2	C-NO_2 (Quaternary)	149.5	146.0 – 148.0	is electronically different from ; slight shielding expected at ortho position.[1]
C3	C-Substituent (Quaternary)	132.5 (C-Me)	138.0 – 142.0 (C-SMe)	Diagnostic Peak: The ipso effect of SMe (+15 ppm) vs Me (+9 ppm) causes a significant downfield shift.[1]
C1	C-COOH (Quaternary)	128.4	126.0 – 128.0	Steric crowding remains similar; slight variation due to electronic propagation.[1]
C4	C-H (Aromatic)	134.8	130.0 – 132.0	exerts a shielding effect (-2 to -4 ppm) on the ortho position compared to .[1]

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C6	C-H (Aromatic)	129.5	125.0 – 127.0	exerts a shielding effect (-4 ppm) on the para position.[1]
C5	C-H (Aromatic)	124.2	124.0 – 125.0	Meta to both substituents; largely unaffected.[1]
Me	Methyl Group	17.5 ( )	15.0 – 16.5 ( )	S-Methyl is typically shielded relative to Ar-Methyl.[1]

> *Note on Solvents: Data above approximates DMSO-d_6 values. In $CDCl_3$, carboxylic acid carbons may shift upfield (168*
>
> 163 ppm) due to dimerization or lack of hydrogen bonding with the solvent, though solubility is often poor in chloroform for nitro-benzoic acids.[1]

Assignment Logic & Causality

Correctly assigning the quaternary carbons (C1, C2, C3) is the primary hurdle. The following logic flow ensures rigorous identification.

The "Crowded Core" Logic

- C2 (Nitro-bearing): This is typically the most deshielded aromatic carbon (~147 ppm) due to the strong inductive effect of the nitro group, despite the steric twist reducing resonance.
- C3 (Sulfur-bearing): The

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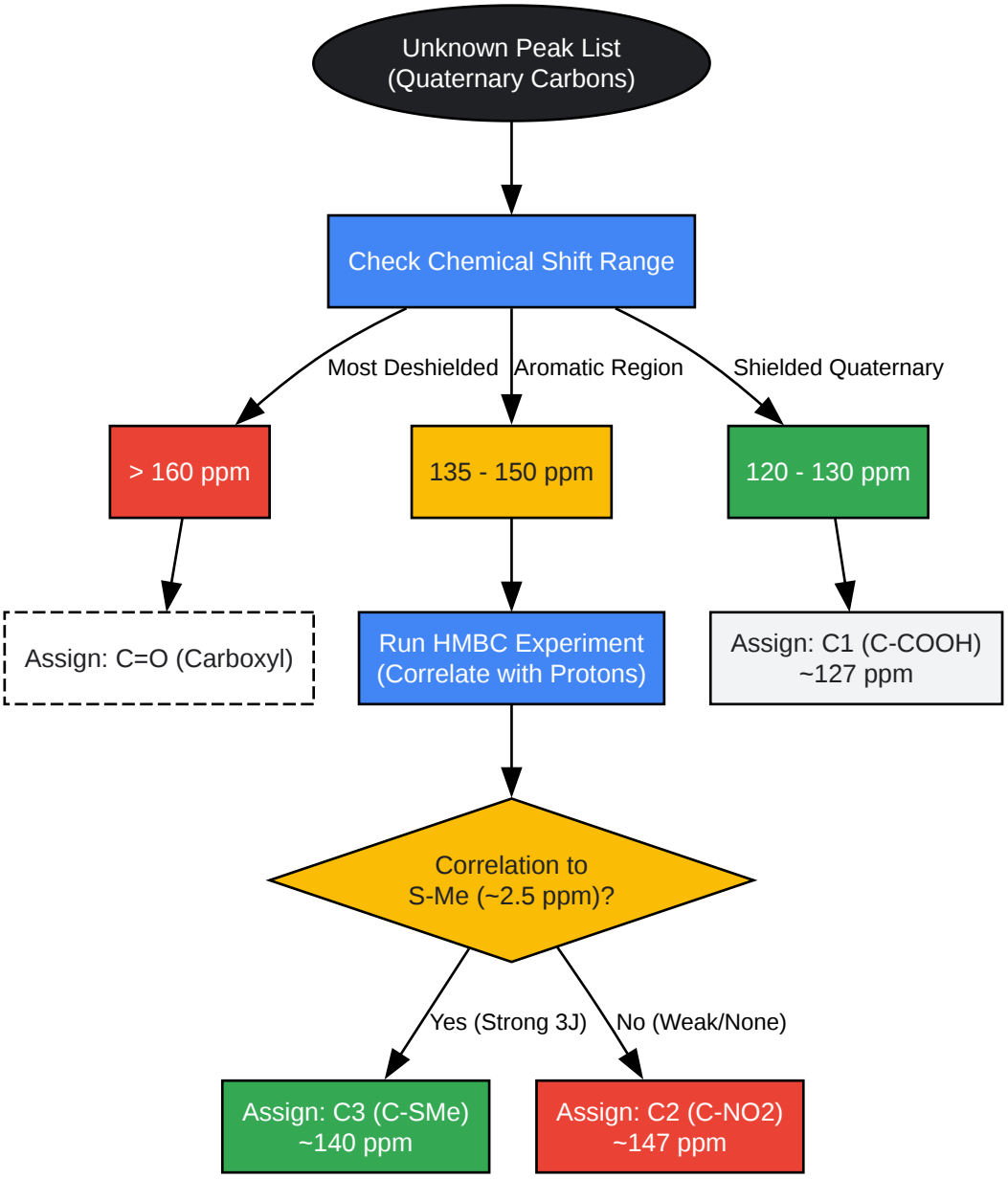
group is an electron donor by resonance but the sulfur atom is polarizable ("soft").[1] The ipso carbon shifts to ~140 ppm.[1] Crucial Check: In an HMBC experiment, the S-Methyl protons (~2.4 ppm) will show a strong 3-bond correlation to C3, but not to C2 or C4.[1]

- C1 (Carboxyl-bearing): Usually appears around 127-129 ppm.[1] It can be distinguished from C2 and C3 because it will show a long-range correlation to the carboxylic proton (if visible/broad) or weak correlations to H6.[1]

Visualization of Assignment Workflow

The following diagram illustrates the decision tree for assigning the critical quaternary carbons using 1D and 2D NMR data.

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Figure 1: Decision tree for assigning quaternary carbons in trisubstituted benzene systems.

Experimental Protocol (Self-Validating)

To obtain the data described above with high fidelity, follow this optimized protocol.

Sample Preparation[1]

- Solvent:DMSO-d_6 is the preferred solvent.[1]

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- Reasoning: Nitrobenzoic acids have poor solubility in $CDCl_3$, leading to weak quaternary signals.[1] DMSO ensures full solubility and stabilizes the carboxylic proton exchange, often making the COOH proton visible in ^1H NMR (~13-14 ppm).

- Concentration: 20–30 mg in 0.6 mL solvent.
  - Reasoning: High concentration is required to resolve the quaternary carbons (C1, C2, C3) which have long relaxation times (

).

Instrument Parameters (^{13}C NMR)

- Frequency: 100 MHz or higher (400 MHz ^1H equivalent).
- Relaxation Delay (D1): Set to 2.0 – 3.0 seconds.
  - Critical: The C-NO_2 and C-COOH carbons have no attached protons to assist relaxation via NOE.[1] A short D1 will cause these peaks to be artificially weak or missing.[1]
- Scans (NS): Minimum 1024 scans for sufficient S/N ratio on quaternary carbons.

Validation Step (HMBC)

Do not rely solely on 1D shifts. Run a standard Gradient HMBC:

- Locate the S-Methyl singlet in ^1H NMR (approx 2.4 - 2.5 ppm).[1]
- Look for the correlation in the carbon dimension.[1][3]
- Pass Criteria: The S-Me protons must correlate strongly to a carbon in the 138–142 ppm range.[1] If they correlate to the 148 ppm peak, your assignment of C2/C3 is inverted.

Substituent Effects & Steric Inhibition

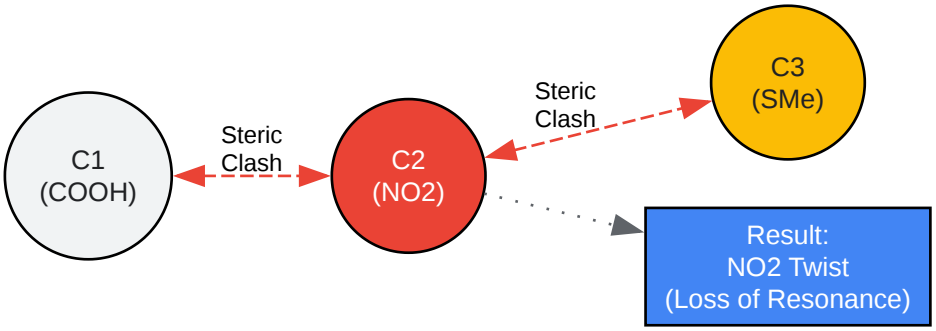
The "Comparison" aspect of this guide highlights why the Nitro group shift is lower than expected for a planar system.

- Planar Nitrobenzene: C-NO_2 shift is ~148 ppm.[1]

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- Steric Effect: In **3-(methylsulfanyl)-2-nitrobenzoic acid**, the nitro group is sandwiched.[1] It rotates out of the benzene plane to relieve strain.[1]
- Result: This rotation reduces the

  -overlap (resonance).[1] While the inductive withdrawal (-I) remains, the resonance withdrawal (-M) is diminished. This often results in the C-NO_2 signal appearing slightly upfield (shielded) or broader compared to less hindered nitro-aromatics.[1]



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Figure 2: Steric interaction map showing the "Sandwich Effect" on the C2-Nitro group.[1]

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- To cite this document: BenchChem. [Structural Elucidation & Shift Analysis: 3-(Methylsulfanyl)-2-nitrobenzoic Acid[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1430542/docs#structural-elucidation-shift-analysis-3-methylsulfanyl-2-nitrobenzoic-acid-1]

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